

1-Chlorophthalazine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Chlorophthalazine

Cat. No.: B019308

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling **1-Chlorophthalazine** and adhere to all institutional and governmental safety regulations.

Introduction

1-Chlorophthalazine is a halogenated nitrogen heterocyclic compound utilized as a key intermediate in medicinal chemistry and drug development. Its reactive nature necessitates a thorough understanding of its hazard profile and strict adherence to safety protocols to minimize risks to laboratory personnel. This guide provides an in-depth overview of the safety and handling precautions for **1-Chlorophthalazine**, based on available safety data.

Hazard Identification and Classification

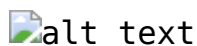
1-Chlorophthalazine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties.

GHS Classification:

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [1][2]
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation.[1][2]

GHS Label Elements:

- Pictogram:



- Signal Word:Warning[1][2]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P264	Wash skin thoroughly after handling.[1]
P271	Use only outdoors or in a well-ventilated area.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[1]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[1]
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.[1]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information

While **1-Chlorophthalazine** is known to be an irritant, comprehensive quantitative toxicological data is largely unavailable in public literature. Safety Data Sheets consistently indicate that the toxicological properties have not been fully investigated and acute toxicity data (e.g., LD50, LC50) is not available.[3]

Therefore, it is crucial to handle **1-Chlorophthalazine** with a high degree of caution, treating it as a potentially toxic substance.

Summary of Toxicological Effects:

Effect	Observation
Acute Toxicity	No data available. The toxicological properties have not been fully investigated.[3]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2]
Respiratory Sensitization	No data available.
Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
STOT-Single Exposure	May cause respiratory irritation.[1][2] The target organ is the respiratory system.
STOT-Repeated Exposure	No data available.
Aspiration Hazard	No data available.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Chlorophthalazine** is provided below.

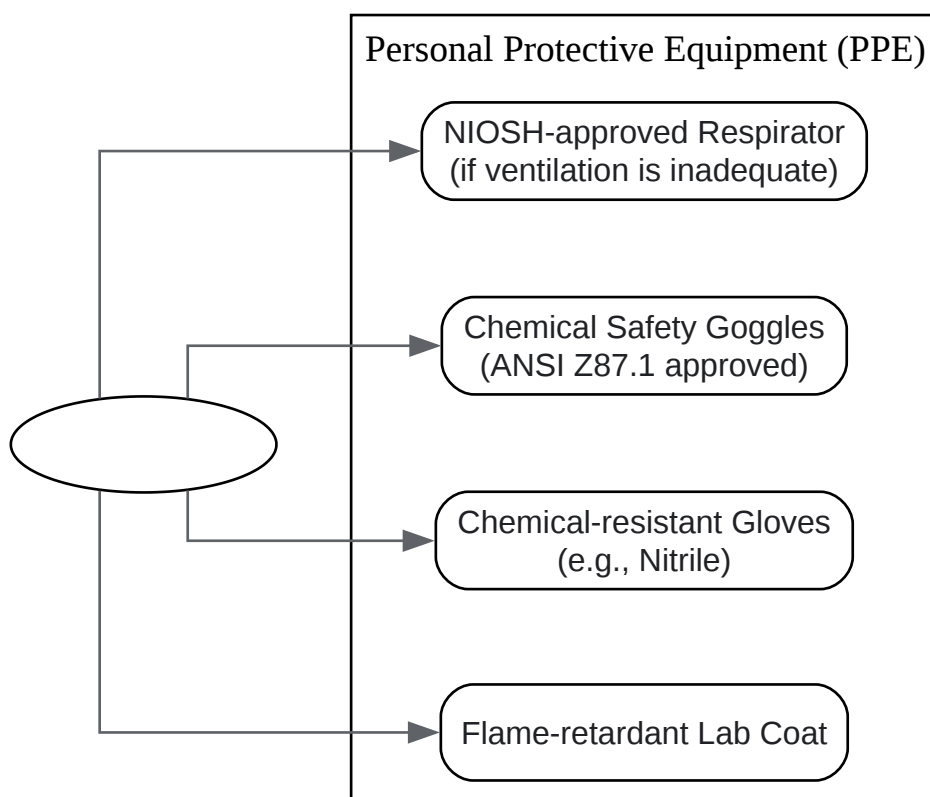
Property	Value
Molecular Formula	C ₈ H ₅ ClN ₂ [4][5]
Molecular Weight	164.59 g/mol [4][5]
Appearance	Solid
Melting Point	109-112 °C[4]
Boiling Point	364.3 ± 15.0 °C (Predicted)[4]
Flash Point	233.8 °C[4]
Solubility	Insoluble in water. Soluble in dichloromethane, ethanol, and methanol.[4]
Stability	Moisture sensitive.[2]
Incompatible Materials	Strong oxidizing agents.[2]
Hazardous Decomposition	None under normal use conditions.

Experimental Protocols: Safe Handling Procedures

Due to the lack of extensive toxicity data, a conservative approach to handling **1-Chlorophthalazine** is mandatory. The following protocols outline the necessary precautions.

5.1. Personal Protective Equipment (PPE)

A diagram illustrating the required PPE is provided below.



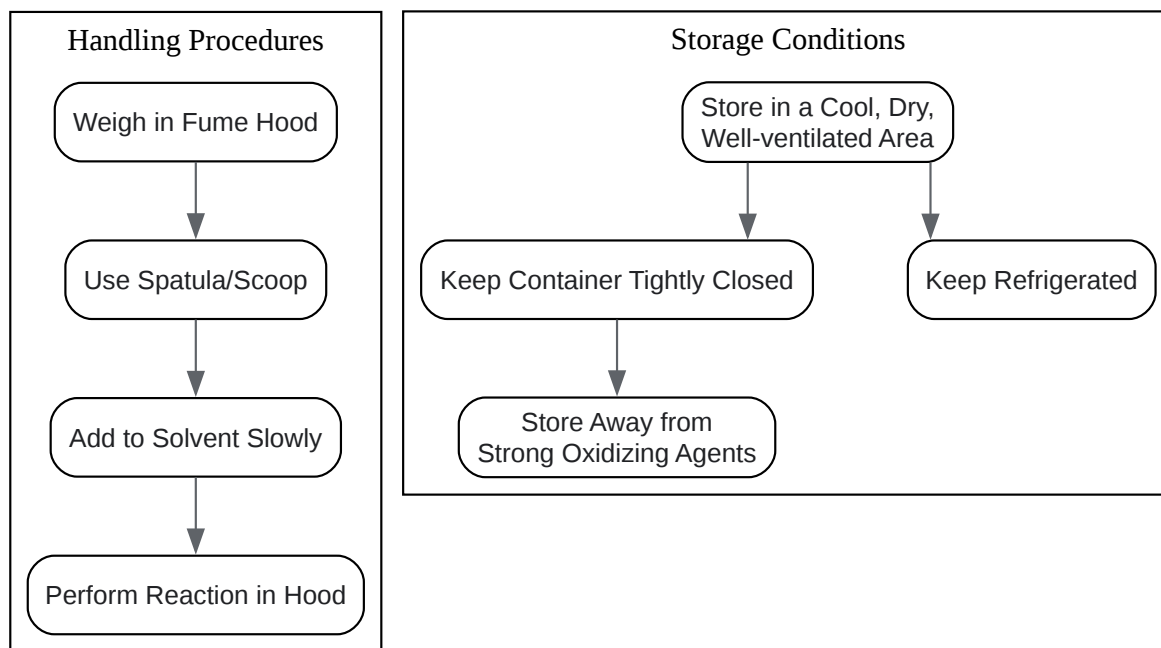
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*Personal Protective Equipment for handling **1-Chlorophthalazine**.*

5.2. Engineering Controls

- Fume Hood: All manipulations of **1-Chlorophthalazine**, including weighing and transfers, must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

5.3. Handling and Storage



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*Workflow for safe handling and storage of **1-Chlorophthalazine**.*

- Handling:
 - Avoid the formation of dust and aerosols.[3]
 - Use non-sparking tools.
 - Ensure good ventilation of the work station.[1]
 - Do not eat, drink, or smoke when using this product.[1]
 - Wash hands thoroughly after handling.[1]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

- Keep refrigerated.
- Store apart from incompatible materials such as strong oxidizing agents.[3]

5.4. Accidental Release Measures

In the event of a spill, follow these procedures:

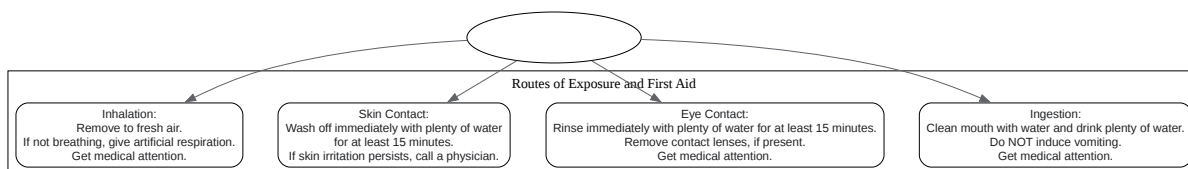
- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if safe to do so.
- Clean-up:
 - Wear appropriate PPE.
 - For solid spills, sweep or shovel the material into an appropriate container for disposal. Minimize dust generation.
 - For solutions, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.

5.5. Disposal Considerations

Dispose of **1-Chlorophthalazine** and its containers in accordance with local, regional, and national regulations. Do not allow the material to be released into the environment.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.



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*Emergency first aid procedures for **1-Chlorophthalazine** exposure.*

General Advice: If symptoms persist, call a physician. Ensure that medical personnel are aware of the material(s) involved and take precautions to protect themselves.

Conclusion

1-Chlorophthalazine is a valuable research chemical that requires careful handling due to its irritant properties and the lack of comprehensive toxicological data. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can work safely with this compound. A proactive approach to safety, including a thorough risk assessment before beginning any new experimental protocol, is paramount to ensuring a safe laboratory environment.

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